

Application Note: Post-Synthetic Modification of tBPEB-Based Networks

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Compound of Interest

Compound Name: 1,3,5-Tris((4-bromophenyl)ethynyl)benzene

Cat. No.: B13096619

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Executive Summary

tBPEB (1,4-bis(p-tert-butylphenylethynyl)benzene) serves as a robust, rigid-rod linker in the synthesis of porous organic networks. Its high aspect ratio and conjugated

-system impart excellent thermal stability and fluorescence. However, the hydrophobicity of the pristine tBPEB backbone often limits applications in aqueous catalysis, drug delivery, or specific gas separation (

).

Post-Synthetic Modification (PSM) allows researchers to functionalize the pore walls of pre-formed tBPEB networks without disrupting the underlying topology. This guide details the Thiol-Yne Click Reaction, a radical-mediated addition of thiols to the internal alkyne bridges of the tBPEB strut. This method is preferred for its high yield, mild conditions, and "atom economy."

Key Chemical Targets on tBPEB Linker[1]

- Internal Alkynes ($-C\equiv C-$): Susceptible to radical thiol-yne addition and bromination.

- Aromatic Cores: Susceptible to sulfonation or nitration (though less selective than alkyne modification).
- Tert-butyl Groups: Typically inert steric blockers, but can be sites for oxidative degradation if harsh conditions are used (avoid).

Scientific Rationale: The Thiol-Yne Mechanism

The primary PSM strategy for tBPEB networks is the Thiol-Yne reaction. Unlike the copper-catalyzed azide-alkyne click (CuAAC) which requires terminal alkynes, the thiol-yne reaction works effectively on internal alkynes found in the tBPEB backbone.

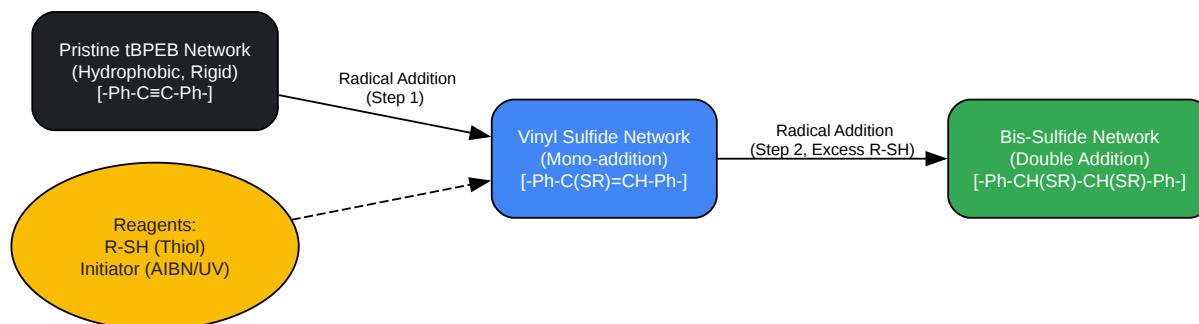
Mechanism:

- Initiation: A radical initiator (e.g., AIBN or photo-initiation) generates a thiyl radical ().
- Propagation (Step 1): The thiyl radical attacks the alkyne bond of the tBPEB linker, forming a vinyl sulfide radical.
- Chain Transfer: This radical abstracts a hydrogen from another thiol molecule, yielding the mono-addition product (vinyl sulfide) and regenerating a thiyl radical.
- Propagation (Step 2 - Optional): In the presence of excess thiol, a second addition can occur, converting the double bond into a saturated bis-sulfide bridge.

Why this matters: This transformation converts the rigid, linear, hydrophobic tBPEB linker into a flexible, functionalized strut, drastically altering pore polarity and affinity.

Visualization: PSM Pathway

The following diagram illustrates the transformation of the tBPEB linker within the network via Thiol-Yne chemistry.



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Caption: Step-wise radical addition of thiols to the internal alkyne of the tBPEB linker, enabling tunable pore environments.

Experimental Protocol: Thiol-Yne Modification

Objective: Functionalize a tBPEB-based Conjugated Microporous Polymer (CMP) with carboxyl groups using 3-mercaptopropionic acid.

Materials

- tBPEB-Network: 100 mg (Pre-synthesized and activated).
- Reagent: 3-Mercaptopropionic acid (1.0 mL, excess).
- Initiator: AIBN (Azobisisobutyronitrile), 10 mg.
- Solvent: Chloroform () or THF (Dry, 20 mL).
- Equipment: Schlenk tube, UV lamp (365 nm) OR Oil bath (), Vacuum oven.

Step-by-Step Workflow

- Activation:
 - Degas the tBPEB network powder under vacuum at
for 4 hours to remove trapped guests.
 - Cool to room temperature under Argon flow.
- Reaction Assembly:
 - In a Schlenk tube, suspend 100 mg of tBPEB-Network in 20 mL of dry
.
 - Add 1.0 mL of 3-Mercaptopropionic acid (approx. 20 equivalents per alkyne unit).
 - Add 10 mg of AIBN.
 - Critical Step: Perform three freeze-pump-thaw cycles to remove dissolved oxygen (Oxygen quenches the radical mechanism).
- Initiation & Reaction:
 - Method A (Thermal): Heat the sealed tube to
in an oil bath with vigorous stirring for 24 hours.
 - Method B (Photochemical): Irradiate the mixture with a UV lamp (365 nm) at room temperature for 12 hours. Note: Photochemical initiation often yields higher conversion with fewer side reactions.[1]
- Washing & Purification:
 - Filter the solid reaction mixture.
 - Wash extensively with
(
mL) to remove unreacted thiol.

- Wash with Methanol (mL) to remove residual initiator.
- Soxhlet extraction with THF for 12 hours is recommended for high-purity applications.
- Drying:
 - Dry the functionalized network (tBPEB-S-COOH) in a vacuum oven at overnight.

Data Analysis & Validation

To confirm successful PSM, compare the physicochemical properties of the pristine and modified networks.

Characterization Technique	Expected Outcome (Pristine tBPEB)	Expected Outcome (Modified tBPEB-S-R)
FT-IR Spectroscopy	Strong peak at ~2200 (C≡C stretch).[1]	Disappearance/Reduction of 2200 ; New peaks for C-S (~700) and -COOH (~1700).[1]
Solid-State CP/MAS NMR	Peak at ~90 ppm (Alkyne carbons).[1]	New peaks at ~35-50 ppm (Alkyl carbons attached to S).
BET Surface Area	High ().	Reduced () due to pore filling by functional groups.
Water Contact Angle	High (, Hydrophobic).	Low (, Hydrophilic) if acid/amine groups are added.

Troubleshooting & Optimization

- Low Conversion:
 - Cause: Oxygen poisoning of the radical.
 - Solution: Ensure rigorous degassing (freeze-pump-thaw) and maintain an inert atmosphere (N₂ or Ar).[\[1\]](#)
- Pore Collapse:
 - Cause: Aggressive stirring or solvent surface tension effects during drying.
 - Solution: Use Supercritical CO₂ drying (ScCO₂) instead of vacuum drying to preserve delicate pore structures.
- Incomplete Washing:
 - Cause: Trapped thiol reagents mimic functionalization in elemental analysis.
 - Solution: Perform Soxhlet extraction; verify purity via TGA (look for early weight loss of free thiol).

References

- Beeby, A. et al. (2007).[\[2\]](#) A photophysical study of substituted arylethynylbenzenes. Durham University. [Link](#)
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 - Context: Comprehensive review on Conjugated Microporous Polymers (CMPs)

- Battigelli, A. et al. (2016). Post-synthetic modification of covalent organic frameworks. Chemical Science. [Link\[1\]](#)
 - Context: detailed protocols for Thiol-Yne click chemistry in porous organic frameworks.

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Sources

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- [2. ettheses.dur.ac.uk \[etheses.dur.ac.uk\]](#)
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